

Application Notes: Dyeing Polyamide Fibers with C.I. Acid Brown 120

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Compound of Interest

Compound Name: C.I. Acid brown 120

Cat. No.: B12385025

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Subject: Standardized Protocol for the Laboratory-Scale Dyeing of Polyamide Fibers using **C.I. Acid Brown 120**.

Introduction

Polyamide (PA) fibers, commonly known as nylon, are synthetic polymers characterized by repeating amide linkages (-CO-NH-).^[1] These fibers exhibit high strength, toughness, elasticity, and abrasion resistance, making them suitable for a wide range of applications in the textile industry.^{[2][3][4][5][6]} The chemical structure of polyamide, which includes amino end groups, allows for dyeing with various dye classes, most notably acid dyes.^[1]

Acid dyes are anionic molecules that form ionic bonds with the protonated amino groups of polyamide fibers under acidic conditions.^[1] **C.I. Acid Brown 120** is a multi-azo acid dye with the molecular formula $C_{30}H_{23}N_{12}Na_3O_9S_3$.^[7] It is soluble in water and typically produces a reddish-brown hue. This document provides a detailed protocol for the application of **C.I. Acid Brown 120** to polyamide fibers, outlining the necessary reagents, equipment, and procedural steps to achieve consistent and high-quality dyeing results.

Materials and Methods

Materials

- Substrate: Scoured Polyamide 6 or Polyamide 6,6 fabric or yarn.
- Dye: **C.I. Acid Brown 120** (CAS No. 6428-26-8)^[7]

- Wetting Agent: Non-ionic surfactant (e.g., 0.5 g/L)
- Leveling Agent: Anionic or non-ionic leveling agent (e.g., 1.0 g/L)
- pH Control: Acetic acid (CH_3COOH) or formic acid (HCOOH)
- Post-treatment Rinsing Solution: Deionized water

Equipment

- Laboratory-scale dyeing machine (e.g., glycerin bath beaker dyer, shaking water bath)
- Beakers, graduated cylinders, and pipettes
- pH meter
- Stirring apparatus
- Heating apparatus with temperature control
- Balance for weighing dye and chemicals

Experimental Protocol

A standard exhaust dyeing procedure is recommended for applying **C.I. Acid Brown 120** to polyamide fibers. The following protocol is based on a 1.0% depth of shade (% on weight of fiber, owf).

Dyebath Preparation

- Calculate the required amount of **C.I. Acid Brown 120**, auxiliary chemicals, and water based on the weight of the polyamide substrate and the desired liquor ratio. A typical liquor ratio (M:L) is 1:20.
- In a beaker, create a stock solution of the dye by pasting the calculated amount of **C.I. Acid Brown 120** powder with a small amount of cold water, followed by the addition of hot water (approximately 80°C) to ensure complete dissolution.
- Fill the dyebath with the calculated volume of deionized water.

- Add the wetting agent (e.g., 0.5 g/L) and leveling agent (e.g., 1.0 g/L) to the dyebath and stir until fully dissolved.
- Add the prepared dye stock solution to the dyebath and stir to ensure a homogeneous mixture.
- Adjust the initial pH of the dyebath to approximately 6.0-6.5 using acetic acid.

Dyeing Procedure

- Introduce the pre-wetted polyamide substrate into the dyebath at 40°C.
- Run the dyeing machine for 10 minutes at 40°C to ensure even wetting and initial dye uptake.
- Gradually increase the temperature of the dyebath to 98°C at a rate of 1.5°C per minute.
- During the temperature rise, between 60°C and 70°C, add a small amount of acetic acid to gradually lower the pH to the target range of 4.5-5.5. This controlled acidification is crucial for achieving level dyeing.
- Once the temperature reaches 98°C, maintain this temperature for 45-60 minutes, depending on the desired shade depth.
- After the dyeing cycle is complete, cool the dyebath down to 70°C at a rate of 2°C per minute.
- Remove the dyed substrate from the dyebath.

Post-Treatment

- Rinse the dyed substrate thoroughly with cold deionized water until the rinsing water is clear.
- Perform a hot rinse at 60°C for 10 minutes to remove any unfixed dye.
- A final cold rinse is recommended.

- Squeeze or centrifuge the dyed substrate to remove excess water and then air-dry or oven-dry at a moderate temperature.

Data Presentation

The following table summarizes the key quantitative parameters for the dyeing protocol of polyamide fibers with **C.I. Acid Brown 120**.

Parameter	Value	Unit	Notes
Dye Concentration	1.0	% owf	For a medium brown shade.
Liquor Ratio	1:20	-	Ratio of material weight to liquid volume.
Wetting Agent	0.5	g/L	Non-ionic surfactant.
Leveling Agent	1.0	g/L	Anionic or non-ionic type.
Initial Dye bath pH	6.0 - 6.5	-	Adjusted with acetic acid.
Final Dye bath pH	4.5 - 5.5	-	Gradually lowered during the heating phase.
Initial Temperature	40	°C	Substrate is introduced at this temperature.
Final Dyeing Temperature	98	°C	Held for 45-60 minutes.
Temperature Ramp Rate	1.5	°C/min	For heating phase.
Cooling Rate	2.0	°C/min	After dyeing is complete.

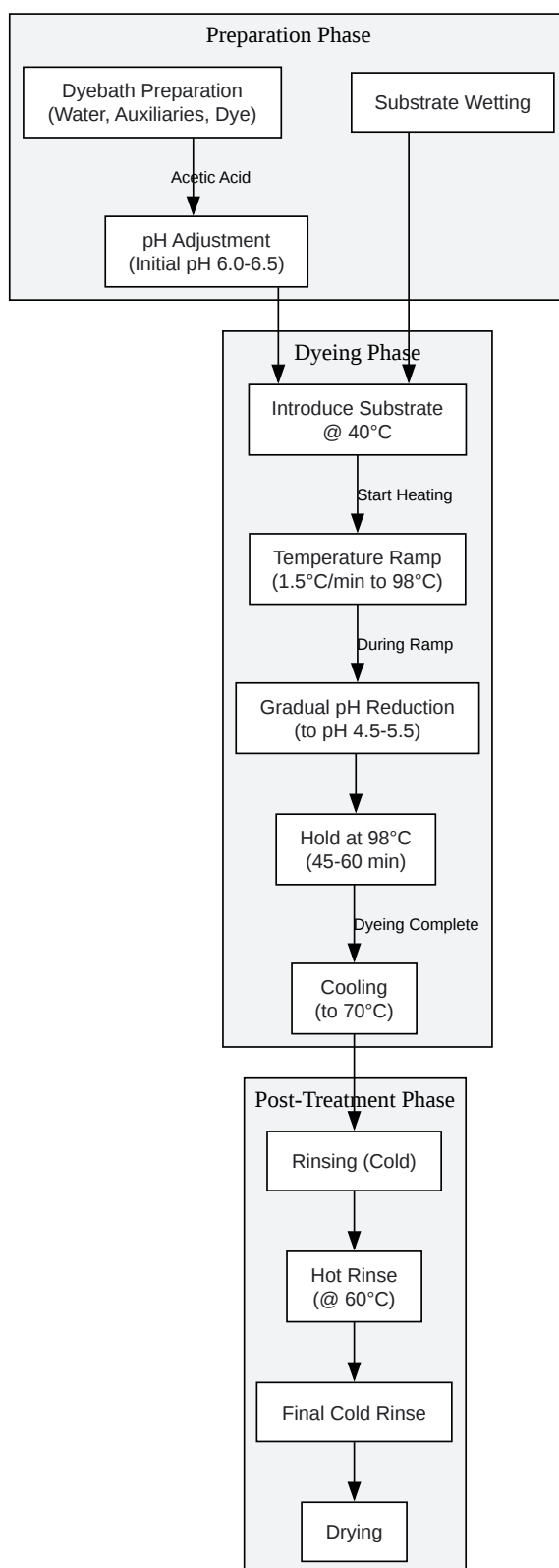
Expected Fastness Properties:

While a specific technical data sheet for **C.I. Acid Brown 120** was not available, the expected fastness properties on polyamide fibers for a medium shade depth, based on typical performance of similar acid dyes, are as follows:

Fastness Property	Expected Rating	Scale
Light Fastness	4-5	1-8 (Blue Scale)
Wash Fastness (ISO 105 C06)	3-4	1-5 (Grey Scale)
Rubbing Fastness (Dry)	4	1-5 (Grey Scale)
Rubbing Fastness (Wet)	3	1-5 (Grey Scale)

Note: These are estimated values and should be confirmed by experimental testing.

Mandatory Visualization



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Caption: Experimental workflow for dyeing polyamide fibers with **C.I. Acid Brown 120**.

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